

Essential Guide to the Proper Disposal of FT827

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Compound of Interest

Compound Name: FT827

Cat. No.: B607561

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure laboratory environment. This document provides a comprehensive, step-by-step guide for the proper disposal of **FT827**, a selective and covalent ubiquitin-specific protease 7 (USP7) inhibitor. In the absence of specific disposal protocols for **FT827**, the following procedures are based on general best practices for the disposal of hazardous chemical waste in a laboratory setting.

Disclaimer: These are general guidelines. Always consult your institution's specific Environmental Health and Safety (EHS) protocols and the manufacturer's Safety Data Sheet (SDS) for the most accurate and compliant disposal information.

Chemical and Physical Properties of FT827

A summary of the key properties of **FT827** is provided below to inform safe handling and disposal decisions.

Property	Value
Chemical Name	N-(4'-(4-hydroxy-4-((1-methyl-4-oxo-1,4-dihydro-5H-pyrazolo[3,4-d]pyrimidin-5-yl)methyl)piperidine-1-carbonyl)-[1,1'-biphenyl]-2-yl)ethanesulfonamide
CAS Number	1959537-86-0
Molecular Formula	C27H28N6O5S
Molecular Weight	548.62 g/mol
Appearance	Crystalline solid
Solubility	Soluble in DMSO

Experimental Protocols for Disposal

The proper disposal of **FT827**, like other potent chemical inhibitors, follows a structured protocol to minimize risk to personnel and the environment. Chemical waste is regulated by the Environmental Protection Agency (EPA) and must be handled accordingly.[\[1\]](#)

Step 1: Waste Identification and Segregation

- Identify as Hazardous Waste: Due to its biological activity and chemical nature, **FT827** should be treated as hazardous chemical waste.
- Segregate Waste Streams: Do not mix **FT827** waste with other waste types. Maintain separate, clearly labeled waste containers for:
 - Solid Waste: Unused or expired **FT827** powder, contaminated personal protective equipment (PPE) such as gloves and weighing papers.
 - Liquid Waste: Solutions containing **FT827**, such as stock solutions in DMSO or experimental media.
 - Sharps Waste: Contaminated needles, syringes, or pipette tips.

- **Compatibility Check:** Ensure that **FT827** waste is not mixed with incompatible chemicals that could cause a dangerous reaction. For instance, store it separately from strong acids, bases, and oxidizing agents.[\[2\]](#)

Step 2: Container Management

- **Select Appropriate Containers:** Use containers that are compatible with the chemical waste. For **FT827**, high-density polyethylene (HDPE) or glass containers are generally suitable.[\[1\]](#)
- **Container Condition:** Ensure containers are in good condition, with no cracks or leaks, and have a secure, screw-on cap.[\[2\]](#)
- **Keep Containers Closed:** Waste containers must be kept tightly sealed at all times, except when adding waste.[\[3\]](#)
- **Do Not Overfill:** Fill containers to no more than 90% capacity to allow for expansion and prevent spills.

Step 3: Labeling

Proper labeling is critical for safe disposal.

- **Affix a Hazardous Waste Tag:** Your institution's EHS department will provide official hazardous waste tags.
- **Complete the Tag Information:** The tag must include:
 - The words "Hazardous Waste".[\[1\]](#)
 - The full chemical name: "**FT827**" and any solvents (e.g., Dimethyl Sulfoxide). Avoid abbreviations.[\[1\]](#)
 - The concentration and quantity of each component.
 - The date the waste was first added to the container (accumulation start date).
 - The Principal Investigator's name, lab location, and contact information.[\[1\]](#)

- The relevant hazard pictograms (e.g., health hazard, environmental hazard).[1]

Step 4: Storage

- Designated Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA, which should be at or near the point of generation.[3]
- Secondary Containment: Place the waste container in a secondary containment bin to prevent spills from spreading.
- Secure Storage: Store the waste in a location that is secure and away from general laboratory traffic.

Step 5: Disposal and Pickup

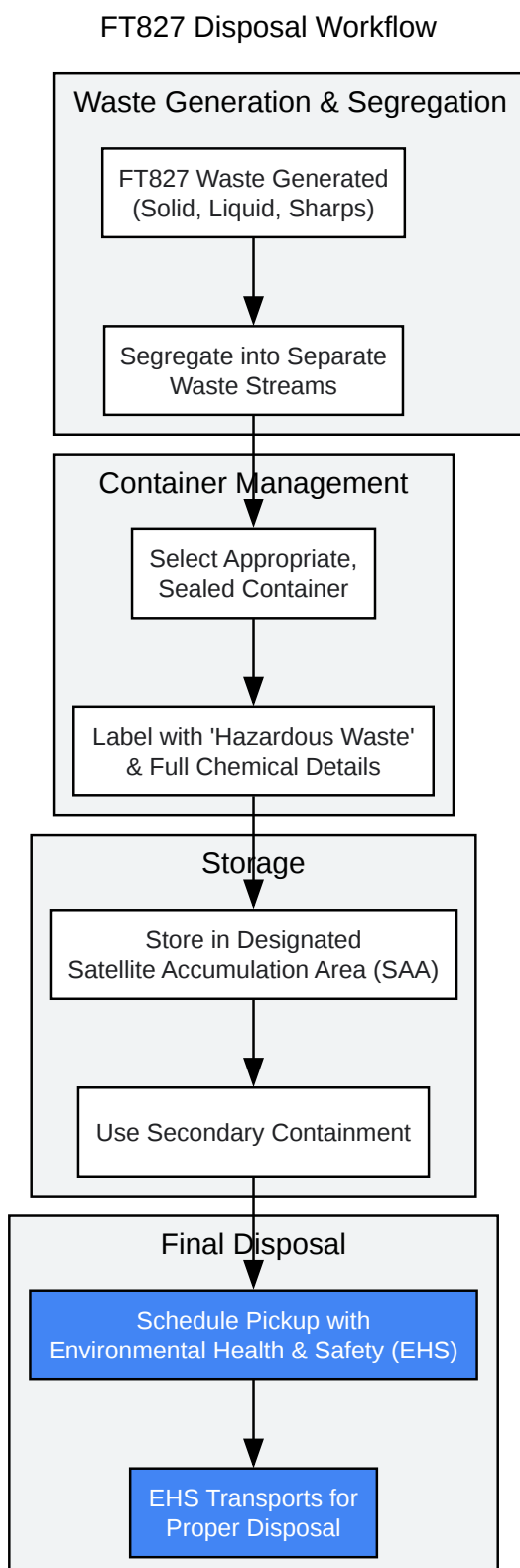
- Schedule a Pickup: Once the container is full or has been in storage for the maximum allowable time (often 9-12 months, check with your EHS), schedule a waste pickup with your institution's EHS department.[3]
- Do Not Dispose in Regular Trash or Drains: Under no circumstances should **FT827** or its solutions be disposed of in the regular trash or poured down the sink.[1][4] This is illegal and can harm the environment.

Disposal of Empty Containers

- Triple Rinse: To be considered non-hazardous, an empty container of **FT827** must be triple-rinsed with a suitable solvent (e.g., ethanol or acetone).[5]
- Collect Rinsate: The rinsate from this process must be collected and disposed of as hazardous liquid waste.[5]
- Deface Label: After rinsing and air-drying in a fume hood, completely deface or remove the original label.[5]
- Dispose of Container: The clean, defaced container can then typically be disposed of in the regular laboratory glass or plastic recycling.

Visualizing the Disposal Workflow

The following diagram illustrates the general workflow for the proper disposal of **FT827**.



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Caption: General workflow for the safe disposal of **FT827**.

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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of FT827]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607561#ft827-proper-disposal-procedures\]](https://www.benchchem.com/product/b607561#ft827-proper-disposal-procedures)

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